

A Comparative Analysis of Cycloxydim and Propaquizafop: Efficacy and Crop Safety

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Compound of Interest

Compound Name: cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one

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A detailed examination of two leading graminicides reveals nuances in their performance against key grass weeds and their safety profiles in various broadleaf crops. This guide synthesizes available experimental data to provide a clear comparison for researchers and agricultural scientists.

Cycloxydim and propaquizafop are two widely utilized post-emergence herbicides for the control of annual and perennial grass weeds in a variety of broadleaf crops. Both herbicides belong to the group of Acetyl-CoA Carboxylase (ACCase) inhibitors, a critical enzyme in fatty acid synthesis in grasses. Despite their shared mode of action, their chemical structures differ—cycloxydim is a cyclohexanedione (DIM), while propaquizafop is an aryloxyphenoxypropionate (FOP). These structural differences can influence their efficacy spectrum, crop selectivity, and the potential for weed resistance. This report provides a comparative analysis of their performance based on available experimental data.

Efficacy Against Key Grass Weeds

The effectiveness of cycloxydim and propaquizafop can vary depending on the weed species, growth stage, and environmental conditions. Dose-response studies are crucial for determining the application rates required for effective control.

A study investigating resistance in *Avena fatua* (wild oat) populations provided valuable comparative data on the efficacy of both herbicides. The results, summarized in Table 1, indicate the dose required to achieve 50% growth reduction (GR₅₀) in susceptible populations.

Table 1: Comparative Efficacy (GR₅₀) of Cycloxydim and Propaquizafop on Susceptible *Avena fatua*[1][2]

Herbicide	GR ₅₀ (g a.i./ha)
Cycloxydim	< 18.75
Propaquizafop	< 12.5

Data derived from dose-response assays on susceptible wild oat populations. Lower GR₅₀ values indicate higher herbicidal activity.

In research on the control of forest grass weeds, both herbicides were found to be highly selective and effective.[3][4] For instance, applications of cycloxydim at 0.45 kg a.i./ha provided good control of wood small reed (*Calamagrostis epigejos*), Yorkshire fog (*Holcus lanatus*), and wavy hair grass (*Deschampsia flexuosa*).[3] A sequential application of propaquizafop at 0.15 kg a.i./ha was shown to control purple moor grass (*Molinia caerulea*) for at least 21 weeks.[3][4]

Crop Safety and Phytotoxicity

The selectivity of cycloxydim and propaquizafop in broadleaf crops is a key attribute. However, phytotoxicity can occur under certain conditions or at higher application rates.

In soybean, propaquizafop applied at 75 g a.i./ha did not show any phytotoxicity and led to a significant increase in the number of branches per plant, pods per plant, and overall seed yield. [5] Another study in soybean indicated that various ACCase inhibitors, including those from the FOP and DIM families, are generally safe for the crop.[6]

A study on sunflower (cultivar PR63E82) investigated the phytotoxicity of propaquizafop. The results showed minimal injury in two out of three years of the trial.[7] However, in one year, a higher phytotoxicity of 10-13% was observed, which was likely exacerbated by a hail event that occurred two days after application.[7] This highlights the influence of environmental factors on crop safety.

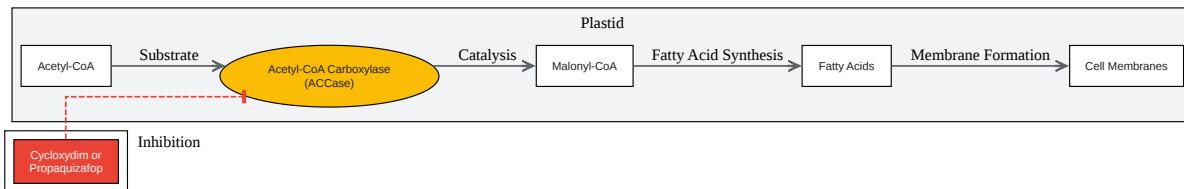
Table 2: Phytotoxicity of Propaquizafop on Sunflower (cv. PR63E82)[[7](#)]

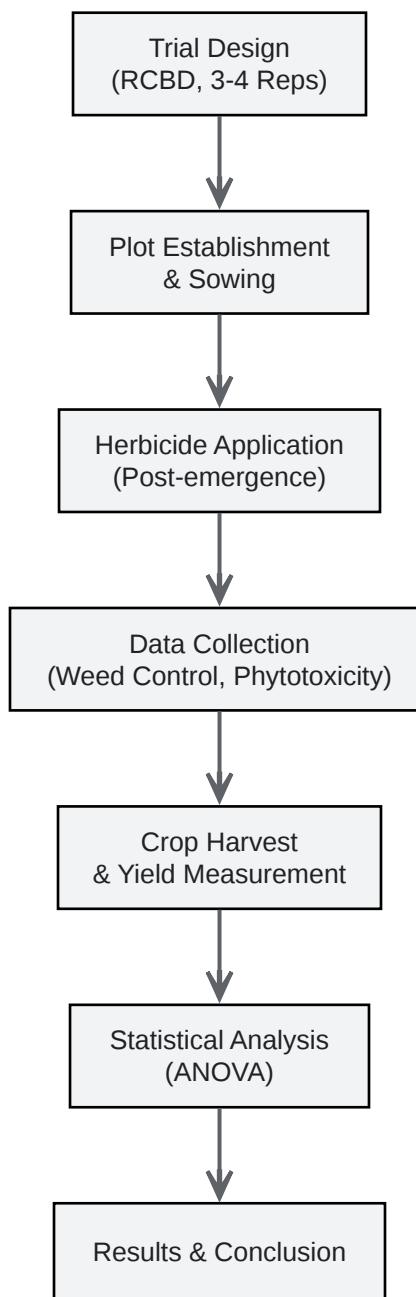
Year	Application Rate (g a.i./ha)	Phytotoxicity (%)
2015	Not Specified	Minimal
2016	Not Specified	10 - 13
2017	Not Specified	Minimal

Mechanism of Action: ACCase Inhibition

Both cycloxydim and propaquizafop function by inhibiting the ACCase enzyme, which is pivotal for the biosynthesis of fatty acids. These fatty acids are essential components of cell membranes. By blocking this enzyme in susceptible grass species, the herbicides disrupt cell membrane formation, leading to a cessation of growth and eventual death of the weed. The selectivity of these herbicides arises from differences in the structure of the ACCase enzyme between grasses and broadleaf crops, rendering the enzyme in broadleaf crops less susceptible to inhibition.

Below is a diagram illustrating the general signaling pathway and the point of inhibition for ACCase-inhibiting herbicides.



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